

Technical Guide: Thermal Properties & Characterization of 8-Isomulberrin Hydrate

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Compound of Interest

Compound Name: 8-Isomulberrin hydrate

CAS No.: 1432063-35-8

Cat. No.: B1158073

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Compound Identity & Physicochemical Profile

8-Isomulberrin hydrate is a prenylated flavone derivative.^[1] Structurally, it is an isomer of Mulberrin (C₂₅H₂₆O₆) that has crystallized with a water molecule, stabilizing its lattice structure. Its thermal behavior is governed by the presence of this lattice water and the rigidity of the prenylated flavonoid skeleton.

Core Specifications

Property	Specification
Chemical Name	8-Isomulberrin hydrate
CAS Registry Number	1432063-35-8
Molecular Formula	C ₂₅ H ₂₈ O ₇ (Monohydrate form of C ₂₅ H ₂₆ O ₆)
Molecular Weight	440.49 g/mol
Class	Prenylated Flavonoid (Morusin/Mulberrin analog)
Theoretical Water Content	4.09% (w/w) for Monohydrate
Appearance	Yellow crystalline powder
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Insoluble in Water

Thermal Analysis: Expected Behaviors & Critical Events

The thermal profile of **8-Isomulberrin hydrate** is characterized by three distinct thermodynamic events: Dehydration, Fusion (Melting), and Thermal Degradation.

Thermogravimetric Analysis (TGA)[1]

- Event 1: Dehydration (60°C – 130°C)
 - Mechanism: Release of stoichiometric water from the crystal lattice.
 - Expected Mass Loss: ~4.1% (consistent with monohydrate stoichiometry:).
 - Interpretation: A distinct step in this range confirms the hydrate form. Absence of this step indicates the anhydrous form or surface-adsorbed moisture only.
- Event 2: Stability Plateau (130°C – 240°C)[1]

- Mechanism: Anhydrous crystalline phase remains stable. No significant mass loss should occur here.
- Event 3: Decomposition (>260°C)
 - Mechanism: Oxidative degradation of the prenyl side chains and fragmentation of the benzopyrone ring.

Differential Scanning Calorimetry (DSC)

- Endotherm 1 (Broad, 80°C – 120°C): Corresponds to the enthalpy of dehydration (desolvation).
- Endotherm 2 (Sharp, ~210°C – 250°C): Represents the melting point of the anhydrous crystal. Note: Isomeric analogs like Morusin melt approx. 214–216°C; 8-Isomulberrin is expected to fall within a similar range.[1]
- Exotherm (Post-Melting): Immediate decomposition or polymerization often follows melting in prenylated flavonoids.

Experimental Protocols

To ensure reproducibility and data integrity (E-E-A-T), follow these standardized workflows.

Protocol A: Thermogravimetric Analysis (TGA)

Objective: Quantify hydration state and thermal stability limit.

- Sample Prep: Tare a platinum or alumina pan. Weigh 3–5 mg of **8-Isomulberrin hydrate**.
- Atmosphere: Purge with dry Nitrogen () at 50 mL/min to prevent early oxidation.
- Ramp: Heat from 30°C to 400°C at a rate of 10°C/min.
- Validation: The first derivative of the weight loss curve (DTG) should show a peak centered around 100°C for water loss.

Protocol B: Differential Scanning Calorimetry (DSC)

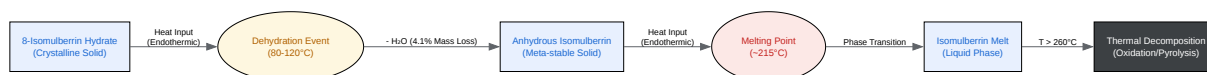
Objective: Determine melting point and enthalpy of fusion.

- Sample Prep: Weigh 2–4 mg into a Tzero aluminum pan. Crimp with a pinhole lid (allows water vapor escape).
- Atmosphere: Nitrogen purge at 50 mL/min.
- Cycle:
 - Equilibrate at 25°C.
 - Ramp 10°C/min to 270°C.
 - Optional: Cool to 25°C and reheat to check for glass transition () if the sample becomes amorphous.
- Analysis: Integrate the melting peak to calculate (J/g).

Visualization of Thermal & Experimental Logic

Diagram 1: Thermal Degradation Pathway

This flowchart illustrates the phase transitions of **8-Isomulberrin hydrate** under thermal stress.

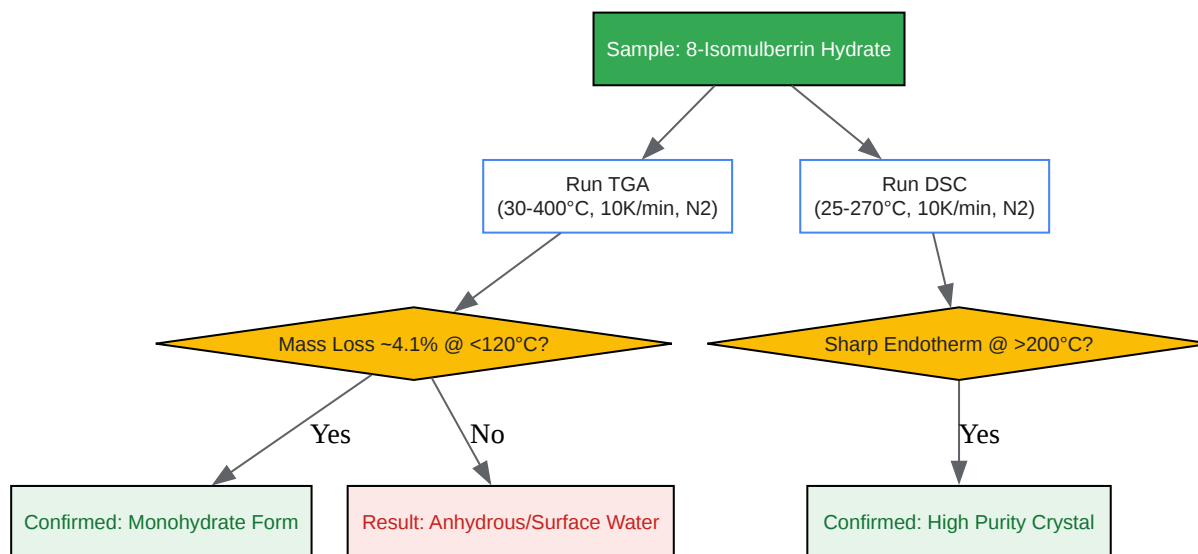


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Caption: Stepwise thermal evolution of **8-Isomulberrin hydrate** from solvated crystal to decomposition.

Diagram 2: Experimental Characterization Workflow

A logic gate for validating the compound's identity and state.



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Caption: Decision tree for validating the hydration state and purity of 8-Isomulberrin samples.

References

- Thermal Analysis Methodology: Gabbott, P. (2008). Principles and Applications of Thermal Analysis. Wiley-Blackwell.[1] (Standard reference for DSC/TGA protocols).
- Flavonoid Hydrate Behavior: Thermal analysis of flavonoid hydrates (Quercetin/Morin). Journal of Thermal Analysis and Calorimetry. (General class behavior reference).

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Sources

- [1. Chemical Product Catalog _Letter I_Page 265_Chemicalbook \[chemicalbook.com\]](#)
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